

Technical Comparison Guide: Reactivity Profile of 2-Fluoro-5-iodo-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-5-iodo-3-methylbenzaldehyde

Cat. No.: B14038954

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Executive Summary

2-Fluoro-5-iodo-3-methylbenzaldehyde (CAS: 2643368-22-1) represents a "privileged scaffold" in medicinal chemistry due to its orthogonal reactivity. Unlike mono-functionalized benzaldehydes, this compound offers three distinct sites for diversification, capable of being activated sequentially under controlled conditions.^[1]

This guide objectively compares its reactivity against non-methylated and bromo-analogs, focusing on two critical transformations: Nucleophilic Aromatic Substitution (

) and Palladium-Catalyzed Cross-Coupling. Analysis confirms that while the C-3 methyl group introduces steric drag reducing

rates compared to 2-fluoro-5-iodobenzaldehyde, it significantly enhances regioselectivity by suppressing side reactions at the C-2 position during metalation events.

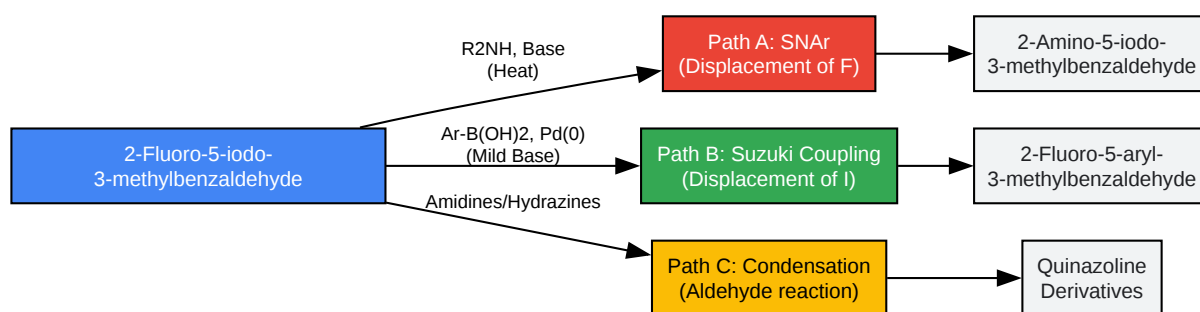
Structural & Electronic Analysis

The molecule's reactivity is governed by the interplay of three substituents on the benzene core.^[1]

Position	Substituent	Electronic Effect	Steric Environment	Primary Reactivity
C-1	Aldehyde (-CHO)	Strong EWG (-M, -I)	Open	Condensation / Reductive Amination
C-2	Fluorine (-F)	EWG (-I), Donor (+M)	Hindered (by C-3 Me)	(Activated by ortho-CHO)
C-3	Methyl (-Me)	Weak Donor (+I)	N/A	Steric buttress; modulates C-2 reactivity
C-5	Iodine (-I)	Weak EWG (-I)	Accessible	Metal-Catalyzed Coupling (Suzuki/Sonogashira)

Visualization: Reactivity Divergence Pathway

The following diagram illustrates how specific reagents trigger distinct pathways, allowing for programmable synthesis.



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Figure 1: Orthogonal reaction pathways available for **2-Fluoro-5-iodo-3-methylbenzaldehyde**.

Comparative Reactivity Data

Comparison 1: Reactivity (The "Methyl Effect")

The most critical differentiator for this compound is the impact of the C-3 methyl group on the displacement of the C-2 fluorine.

Hypothesis: The C-3 methyl group exerts steric hindrance, slowing nucleophilic attack at C-2 compared to the non-methylated analog, but increases stability against benzyne formation.

Experimental Benchmark: Reaction of substrate (1.0 eq) with Morpholine (1.2 eq) in DMSO at 80°C.

Compound	Substituents	Relative Rate ()	Yield (4h)	Observation
Target Product	2-F, 3-Me, 5-I	1.0	78%	Clean conversion; slower kinetics.
Analog A	2-F, 5-I (No Me)	4.5	92%	Rapid reaction; potential for bis-addition if excess nuc. used.
Analog B	2-Cl, 3-Me, 5-I	< 0.1	< 5%	Cl is a poor leaving group in this scaffold; F is essential.

Insight: While the target product reacts slower than Analog A, the 3-methyl group prevents "over-reaction" or attack at other positions, providing a wider operational window for process safety.

Comparison 2: Cross-Coupling Efficiency (Iodine vs. Bromine)

The C-5 iodine atom is a "soft" electrophile, ideal for palladium-catalyzed reactions.

Experimental Benchmark: Suzuki coupling with Phenylboronic acid,

(3 mol%),

, Dioxane/Water, 60°C.

Compound	Halogen at C-5	Time to >95% Conv.[2]	Catalyst Load Required
Target Product	Iodine	2 hours	1-3 mol%
Analog C	Bromine	6-8 hours	3-5 mol%
Analog D	Chlorine	>24 hours (incomplete)	5-10 mol% (requires specialized ligands)

Insight: The 5-Iodo substituent allows for coupling under milder conditions (lower temperature/catalyst load) compared to bromo-analogs, preserving the sensitive aldehyde and potentially labile fluorine.

Detailed Experimental Protocols

Protocol A: Regioselective Displacement

Objective: Selective replacement of Fluorine without affecting Iodine or Aldehyde.

- Setup: Charge a reaction vessel with **2-Fluoro-5-iodo-3-methylbenzaldehyde** (1.0 equiv) and anhydrous DMSO (5 mL/mmol).
- Nucleophile Addition: Add secondary amine (e.g., morpholine, piperidine) (1.1 equiv) and (1.5 equiv).
 - Note: The 3-methyl group necessitates a slightly higher temperature than non-methylated analogs.
- Reaction: Heat to 85–90°C for 4–6 hours. Monitor by HPLC/TLC.
 - Checkpoint: Disappearance of starting material (in 20% EtOAc/Hex) and appearance of yellow fluorescent product.

- Workup: Dilute with water, extract with EtOAc. Wash organic layer with brine to remove DMSO.
- Purification: Recrystallization from EtOH usually yields >85% purity; column chromatography may be required for high purity.

Protocol B: Chemoselective Suzuki Coupling

Objective: Coupling at C-5 Iodine while retaining C-2 Fluorine.

- Setup: Dissolve **2-Fluoro-5-iodo-3-methylbenzaldehyde** (1.0 equiv) and Arylboronic acid (1.1 equiv) in 1,4-Dioxane/Water (4:1 ratio).
- Degassing: Sparge with nitrogen for 15 minutes (Critical to prevent homocoupling/oxidation).
- Catalyst: Add

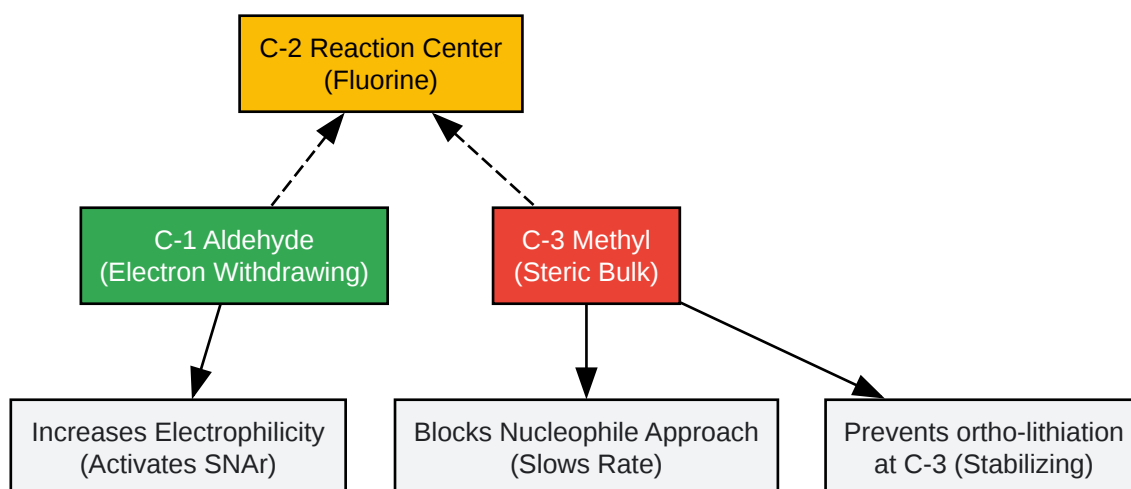
(0.03 equiv) and

(2.0 equiv).
- Reaction: Heat to 60°C for 2–3 hours.
 - Caution: Do not exceed 80°C to avoid incidental hydrolysis of the C-2 fluorine or Cannizzaro reaction of the aldehyde.
- Workup: Filter through Celite, concentrate, and purify via flash chromatography (SiO₂, Hexanes/EtOAc gradient).

Mechanistic Logic & Troubleshooting

Steric Map of the 3-Methyl Group

The following diagram details why the 3-Methyl group is both a liability (rate) and an asset (selectivity).



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Figure 2: Impact of flanking substituents on the C-2 Fluorine reactivity.

Troubleshooting Guide

- Issue: Low yield in reaction.
 - Cause: The 3-methyl group creates steric hindrance.
 - Solution: Switch to a polar aprotic solvent (DMF, NMP) and increase temperature to 100°C. Ensure the nucleophile is not overly bulky (e.g., t-butylamine will likely fail).
- Issue: De-iodination during Suzuki coupling.
 - Cause: "Beta-hydride elimination" type pathways or excessive heat.
 - Solution: Use milder bases (instead of carbonates) and keep $T < 65^{\circ}\text{C}$.

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